

Application Notes: Purification of Nerol Oxide by Fractional Distillation

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Compound of Interest

Compound Name: Nerol oxide

Cat. No.: B1199167

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Introduction

Nerol oxide is a monoterpene and a member of the pyran class of organic compounds, valued for its unique floral, green, and citrusy aroma in the flavor and fragrance industries. It is found as a constituent in various essential oils. For applications in research, fine chemical synthesis, and pharmaceutical development, a high degree of purity is often required. Fractional distillation is a fundamental and effective technique for the purification of **nerol oxide**, separating it from other volatile components based on differences in boiling points. Due to the heat-sensitive nature of many terpenes, this process is typically performed under reduced pressure (vacuum fractional distillation) to lower the boiling point and prevent thermal degradation.

These application notes provide a comprehensive overview and a detailed protocol for the purification of **nerol oxide** using fractional distillation.

Physicochemical Properties of Nerol Oxide

A summary of the key physical and chemical properties of **nerol oxide** is presented in the table below. This data is crucial for designing the distillation parameters.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₆ O	[1][2]
Molecular Weight	152.23 g/mol	[1]
Appearance	Colorless to light yellow, clear liquid	[2][3]
Odor	Green, vegetative, floral with a minty undertone	[3]
Boiling Point	201.0 to 202.0 °C (at 760 mm Hg)	[1][2][3][4]
Vapor Pressure	0.409 mm Hg (at 25.00 °C)	[3][4]
Flash Point	159.00 °F (70.56 °C) TCC	[2][3][4]
Specific Gravity	0.900 to 0.908 @ 25.00 °C	[3]
Refractive Index	1.472 to 1.478 @ 20.00 °C	[1][3]
Solubility	Soluble in alcohol; Insoluble in water	[2][4]
CAS Number	1786-08-9	[2][3][4]

Experimental Protocol: Purification of Nerol Oxide by Vacuum Fractional Distillation

This protocol outlines the procedure for purifying **nerol oxide** from a mixture containing other volatile impurities.

1. Materials and Equipment

- Crude **Nerol Oxide**: A mixture containing **nerol oxide**.
- Distillation Glassware: Round-bottom flask, fractionating column (e.g., Vigreux or packed column), distillation head with condenser, vacuum adapter, and receiving flasks.

- Heating Mantle with Magnetic Stirrer: To ensure uniform heating.
- Vacuum Pump: Capable of achieving a stable, reduced pressure.
- Manometer: To monitor the pressure of the system.
- Cold Trap: To protect the vacuum pump from volatile compounds.
- Thermometer or Temperature Probe: To measure the vapor temperature at the distillation head.
- Boiling Chips or Magnetic Stir Bar: To promote smooth boiling.
- Standard Laboratory Glassware: Beakers, graduated cylinders, etc.
- Personal Protective Equipment (PPE): Safety goggles, lab coat, and chemical-resistant gloves.

2. Procedure

- Apparatus Assembly:
 - Assemble the vacuum fractional distillation apparatus in a fume hood. Ensure all glass joints are properly sealed with vacuum grease.
 - Place a magnetic stir bar or boiling chips into the round-bottom flask.
 - Charge the round-bottom flask with the crude **nerol oxide** mixture, filling it to no more than two-thirds of its capacity.
 - Connect the flask to the fractionating column, followed by the distillation head, condenser, and receiving flask.
 - Place the thermometer or temperature probe in the distillation head so that the top of the bulb is level with the side arm leading to the condenser.
 - Connect the vacuum adapter to a cold trap and then to the vacuum pump.

- Ensure a steady flow of cooling water through the condenser.
- Distillation Process:
 - Begin stirring the crude **nerol oxide** mixture.
 - Slowly and carefully apply the vacuum to the system, reducing the pressure to the desired level (e.g., 5-15 mmHg). A lower pressure will result in a lower boiling point.[\[5\]](#)
 - Once the desired pressure is stable, begin to gently heat the round-bottom flask using the heating mantle.
 - Observe the mixture for boiling and the subsequent condensation of vapor on the packing of the fractionating column.
 - Monitor the temperature at the distillation head. Initially, more volatile impurities (the "forerun") will distill over. Collect this fraction in a separate receiving flask.
 - As the temperature stabilizes at the boiling point of **nerol oxide** at the applied pressure, switch to a clean receiving flask to collect the main fraction.
 - Maintain a slow and steady distillation rate for optimal separation.
 - Continue collecting the **nerol oxide** fraction until the temperature either begins to drop (indicating the fraction is nearly distilled) or rise (indicating the start of a higher-boiling impurity).
 - If necessary, change receiving flasks to collect subsequent fractions of less volatile impurities.
- Shutdown Procedure:
 - Once the distillation is complete, turn off the heating mantle and allow the apparatus to cool.
 - Slowly and carefully release the vacuum.
 - Turn off the cooling water.

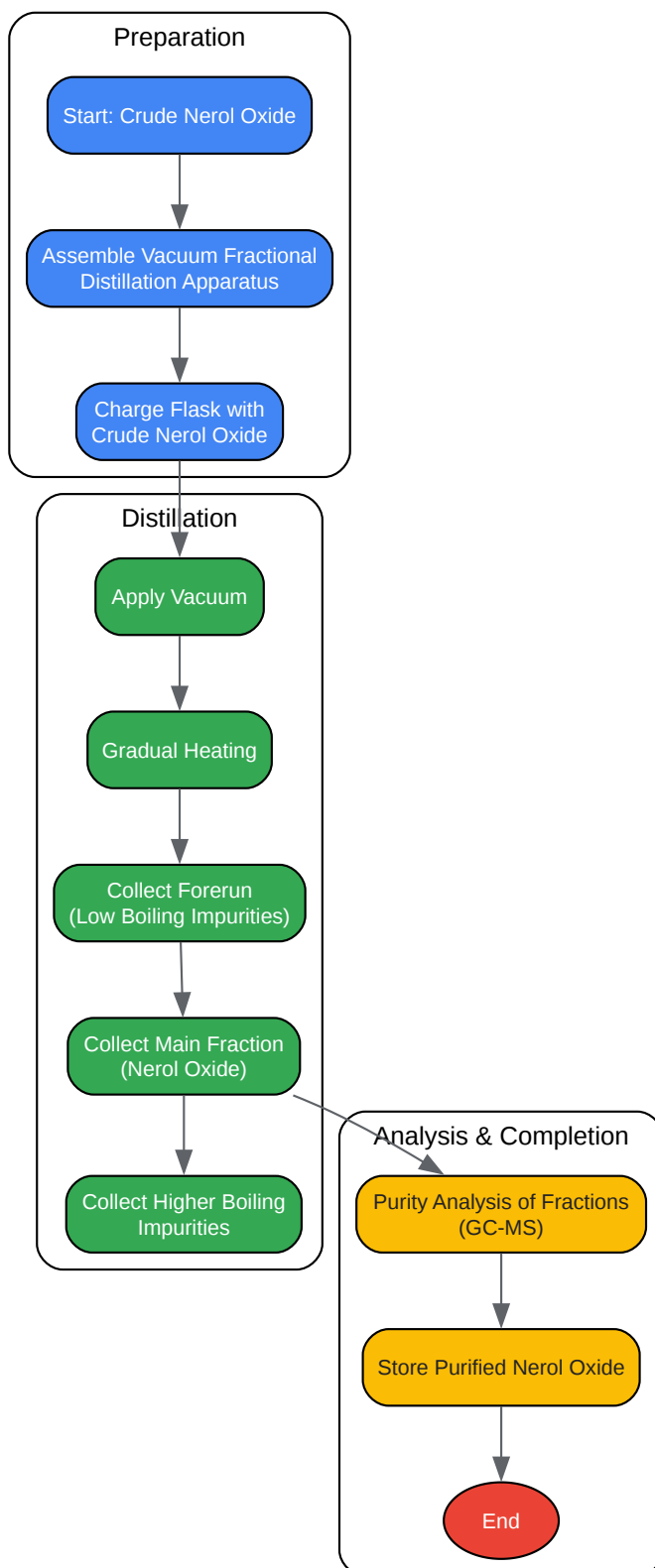
- Disassemble the apparatus and transfer the purified **nerol oxide** to a labeled, airtight container for storage.

3. Purity Analysis

The purity of the collected fractions should be determined using Gas Chromatography-Mass Spectrometry (GC-MS).^[6]^[7]

- Sample Preparation: Dilute a small aliquot of each fraction in a suitable solvent (e.g., hexane or ethanol).
- GC-MS Analysis: Inject the diluted sample into the GC-MS system. A polar capillary column (e.g., DB-WAX) is often suitable for separating isomeric terpenes.^[7]
- Data Analysis: Identify the **nerol oxide** peak based on its retention time and mass spectrum.^[1] The purity can be calculated based on the relative peak area of **nerol oxide** compared to the total area of all peaks in the chromatogram.

Logical Workflow Diagram



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Caption: Workflow for the purification of **nerol oxide** by fractional distillation.

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